

Chemical & Solubility Profile of CCT241161

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: CCT241161

Cat. No.: S548106

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The table below summarizes the key chemical identifiers and the primary solubility information available for **CCT241161**.

Property	Description
CAS Number	1163719-91-2 [1] [2] [3]
Molecular Formula	C ₂₈ H ₂₇ N ₇ O ₃ S [1] [2] [4]
Molecular Weight	541.62 g/mol [1] [2]
Purity	Typically ≥98% - 99.77% [2] [3] [4]
Physical Form	Solid (white to off-white) [2] [4]
Recommended Storage	-20°C (powder); -80°C (in solvent) [1] [2]
Primary Solvent	DMSO [2] [4]
Solubility in DMSO	100 mg/mL (184.63 mM) [2]

Experimental Protocols for In Vitro Use

Preparation of Stock and Working Solutions

This protocol is adapted from general best practices for kinase inhibitors and supplier data [2].

Materials:

- **CCT241161** powder (store at -20°C prior to use) [1] [2]
- Anhydrous DMSO (cell culture grade)
- Sterile phosphate-buffered saline (PBS) or culture medium
- Microcentrifuge tubes, pipettes, and a sonicator (e.g., water bath sonicator)

Procedure:

- **Calculation:** Calculate the mass of **CCT241161** powder required to achieve the desired stock concentration. For example, to make a 10 mM stock solution, dissolve 5.42 mg of powder in 1 mL of DMSO.
- **Preparation of Stock Solution:**
 - Briefly centrifuge the original vial of **CCT241161** to ensure the powder is at the bottom.
 - Add the calculated volume of DMSO to the powder.
 - Vortex the mixture for 30-60 seconds and then **sonicate for 10-15 minutes** to ensure complete dissolution [2].
 - Aliquot the stock solution to avoid repeated freeze-thaw cycles and store at **-80°C**.
- **Preparation of Working Solution:**
 - Thaw an aliquot of the stock solution at room temperature.
 - Dilute the stock solution in pre-warmed, sterile culture medium to the final working concentration for your assay (e.g., in the nanomolar to low micromolar range).
 - It is critical to ensure that the final concentration of DMSO in the cell culture does not exceed 0.1-0.5% to avoid solvent toxicity.

In Vitro Cell-Based Assay Protocol

This protocol outlines a general method for assessing the anti-proliferative effects of **CCT241161** on cancer cell lines, based on its described biological activity [2].

Materials:

- Adherent cancer cell lines (e.g., BRAF mutant A375 or WM266.4 melanoma cells, NRAS mutant D04 cells) [2]
- Complete cell culture medium
- **CCT241161** working solutions (prepared as above)
- Vehicle control (0.1-0.5% DMSO in medium)

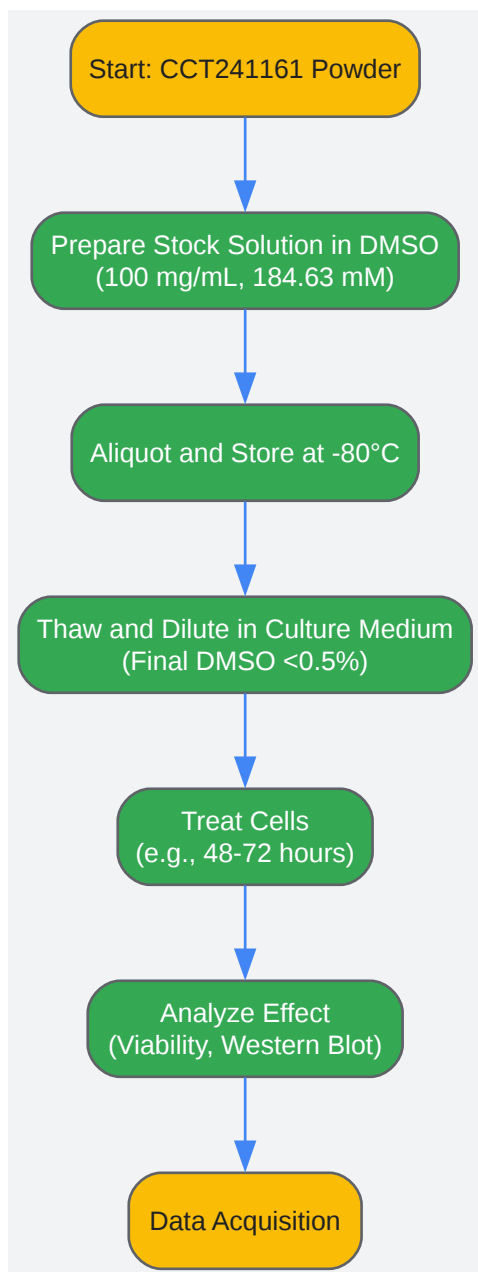
- Cell culture plates (96-well)
- Cell viability assay kit (e.g., MTT, CCK-8)

Procedure:

- **Cell Seeding:** Seed cells in a 96-well plate at an optimal density (e.g., 3,000-5,000 cells/well) in 100 μ L of complete medium. Incubate for 24 hours to allow cell attachment.
- **Compound Treatment:** Prepare serial dilutions of **CCT241161** in culture medium. Aspirate the old medium from the plated cells and add 100 μ L of the compound-containing medium to the respective wells. Include a vehicle control and a blank (medium only).
- **Incubation:** Incubate the cells for the desired treatment period (e.g., 48-72 hours) at 37°C in a 5% CO₂ incubator.
- **Viability Measurement:**
 - Add 10 μ L of the CCK-8 solution directly to each well.
 - Incubate the plate for 1-4 hours at 37°C.
 - Measure the absorbance at 450 nm using a microplate reader.
- **Data Analysis:** Calculate the percentage of cell viability relative to the vehicle control and determine the IC₅₀ values using non-linear regression analysis.

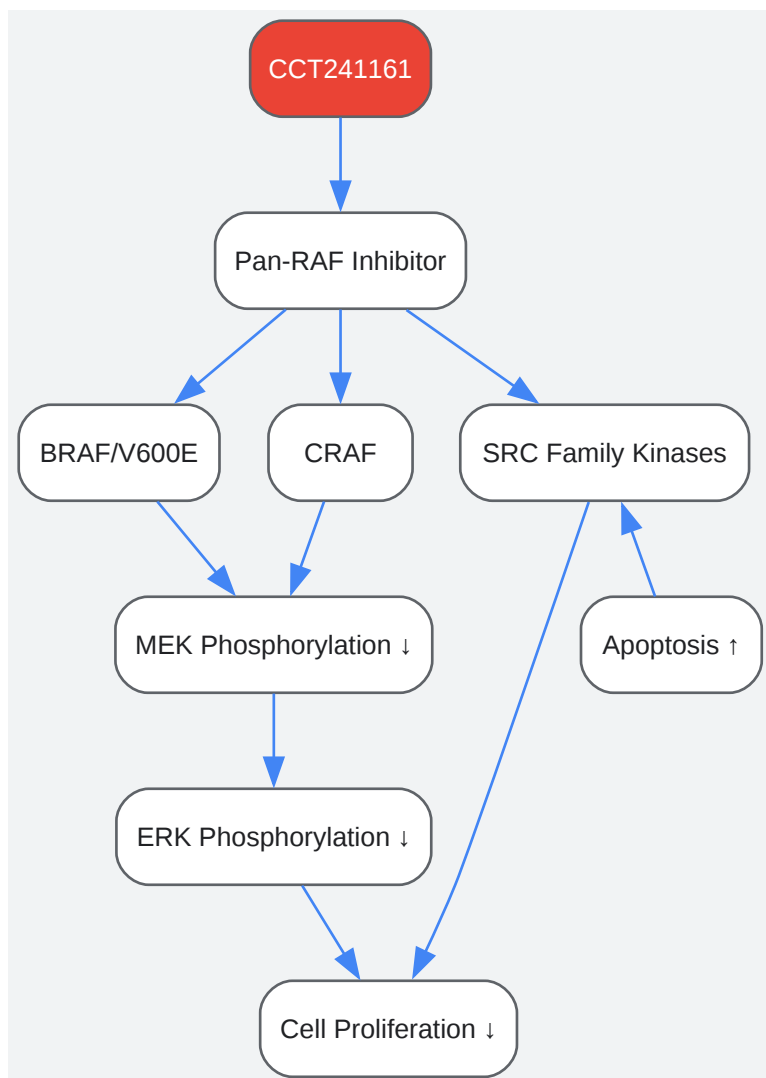
Experimental Workflow and Signaling Pathway

The following diagrams illustrate the experimental workflow for preparing and using **CCT241161**, as well as its primary mechanism of action in cancer cells.



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*Experimental Workflow for **CCT241161***



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CCT241161 Signaling Pathway

Critical Notes & Safety Information

- **Solubility Limitations:** The search results explicitly provide solubility data **only for DMSO** [2] [4]. For experiments requiring lower DMSO concentrations, preliminary testing of **CCT241161**'s solubility in aqueous buffers like PBS is essential. If precipitation occurs, maintain the stock in DMSO and keep final DMSO concentrations minimal.
- **Stability:** Stock solutions in DMSO should be stored at **-80°C** in tightly sealed vials to maintain stability and prevent water absorption [1] [2].
- **Safety Precautions:**

- **CCT241161** is classified as **Harmful if swallowed (H302)** and **Very toxic to aquatic life with long-lasting effects (H410)** [1].
- Handle the powder in a well-ventilated area (e.g., fume hood), wear appropriate personal protective equipment (PPE) including gloves and safety goggles, and avoid generating dust [1].
- Collect and dispose of waste according to local regulations, using an approved waste disposal plant [1].

Key Research Findings and References

The table below summarizes quantitative data on the kinase inhibition profile and in vivo efficacy of **CCT241161** from the literature.

Kinase Inhibition Profile (IC ₅₀)	In Vivo Efficacy (Xenograft Models)
LCK: 3 nM [2]	Model: BRAF mutant A375 [2] [3]
CRAF: 6 nM [2] [3]	Dosage: 10-20 mg/kg, orally, once daily [2]
SRC: 10 nM [2]	Duration: 7 days [2]
V600E-BRAF: 15 nM [2]	Result: Inhibits tumor growth without body weight reduction [2]
BRAF: 30 nM [2]	Model: BRAF inhibitor-resistant & NRAS mutant models [2] [3]
	Result: Induces tumor regression, inhibits ERK and Src signaling [3]

Potential Next Steps for Researchers

Given the limited public data on **CCT241161**'s solubility in aqueous buffers, you may consider:

- **Direct Inquiry:** Contacting suppliers like **DC Chemicals** [1], **TargetMol** [2], or **Cayman** [3] directly for any unpublished solubility data.
- **Empirical Testing:** Performing small-scale solubility tests by adding a small amount of **CCT241161** powder to your desired buffer (e.g., PBS), vortexing and sonicating, then visually inspecting for precipitation or filtering and quantifying concentration via HPLC.

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References

1. CCT241161|1163719-91-2|MSDS [dcchemicals.com]

2. | Raf | TargetMol CCT 241161 [targetmol.com]

3. CCT241161 - 10 mg - Interprise USA [interpriseusa.com]

4. | CAS 1163719-91-2 | RAF Inhibitor CCT 241161 [stressmarq.com]

To cite this document: Smolecule. [Chemical & Solubility Profile of CCT241161]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b548106#cct241161-solubility-buffer-conditions>]

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